

Dichlorodioctadecylsilane: Structural Architecture and Surface Modification Protocols

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Compound of Interest

Compound Name: Silane, dichlorodioctadecyl-

CAS No.: 67494-12-6

Cat. No.: B1587642

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Abstract

Dichlorodioctadecylsilane (CAS 67494-12-6) is a specialized organosilicon compound characterized by extreme steric bulk and high hydrophobicity.[1][2][3][4] Unlike the ubiquitous octadecyltrichlorosilane (OTS) used for self-assembled monolayers (SAMs), this dialkyl-functionalized silane features two

hydrocarbon chains bonded to a central silicon atom.[3] This guide provides a technical analysis of its physicochemical properties, reaction mechanisms, and applications in high-performance liquid chromatography (HPLC) stationary phase synthesis and surface passivation.[3]

Chemical Identity and Physicochemical Properties[5][6][7][8][9][10]

Dichlorodioctadecylsilane represents a class of "sterically hindered" silanizing agents. Its architecture consists of a tetrahedral silicon core shielded by two massive octadecyl chains, rendering the silicon center less accessible to nucleophilic attack compared to mono-octadecyl variants.[3]

Structural Specifications

- IUPAC Name: Dichloro(dioctadecyl)silane[2][3]
- Common Name: Distearylchlorosilane[3]
- CAS Number: 67494-12-6[1][2][3][4]
- Molecular Formula:
[3]
- Molecular Weight: 605.96 g/mol [1][3]

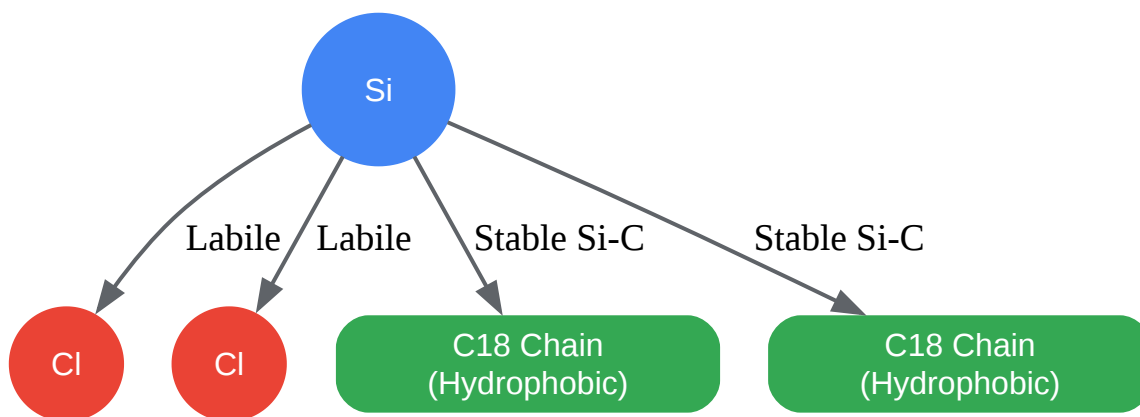
Property Data Table[4]

Property	Value	Technical Note
Physical State	Waxy Solid / Semi-solid	Low melting point; often handled as a melt or solution. [3]
Melting Point	~30–40 °C (Estimate)	Dependent on purity; commercial grades often liquid >35°C.
Boiling Point	>350 °C	Decomposes before boiling at atmospheric pressure.[3]
Solubility	Toluene, Hexane, DCM	Insoluble in water (reacts violently).[3]
Hydrolytic Stability	Low (Pre-bonding)	Rapidly hydrolyzes to release HCl upon moisture contact.[3]
Surface Coverage	Low Density ()	Steric bulk of two chains limits packing density. [3]

Structural Visualization

The following diagram illustrates the steric environment of the silicon center. Note the "V-shape" projection of the two

chains, which dictates its surface assembly behavior.



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Figure 1: Structural schematic of Dichlorodioctadecylsilane showing the labile chloro-groups available for hydrolysis and the stable, bulky alkyl chains.[3]

Mechanism of Action: Surface Silanization

The utility of dichlorodioctadecylsilane lies in its ability to graft two hydrophobic chains per attachment site. However, its reactivity is governed by steric hindrance.[5]

The "Double-Chain" Effect

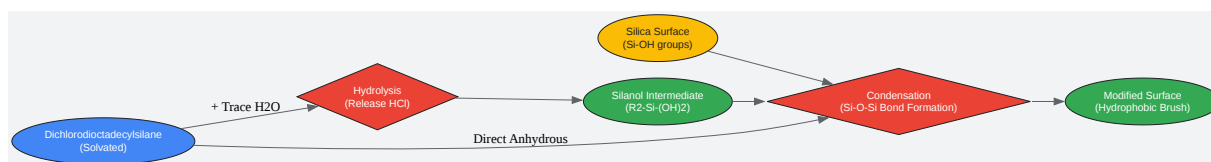
Unlike trichlorosilanes, which form cross-linked 3D networks (vertical polymerization), dichlorodioctadecylsilane is difunctional.[3] It can theoretically form:

- Linear Siloxane Chains: If water is present in the solvent.[3]
- Bridged Surface Bonding: Bonding to two adjacent silanol groups (bidentate).[3]
- Monodentate Bonding: Bonding to one silanol, leaving one unreacted -OH or -Cl (often requiring end-capping).[3]

Due to the massive volume of two

chains, the molecule cannot pack tightly. This results in a "brush" layer that is less dense than OTS monolayers but provides exceptional shielding of the underlying silica due to the "umbrella" effect of the alkyl chains.

Reaction Pathway Diagram[4]



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Figure 2: Reaction pathway for the silanization of silica.[3] Note that anhydrous conditions favor direct condensation, while trace water promotes pre-hydrolysis.[3]

Applications in Chromatography & Materials Science[6][12]

HPLC Stationary Phases

In drug development, separating highly hydrophobic compounds requires tailored stationary phases.

- Steric Protection: The two

chains provide superior steric protection to the siloxane bond compared to standard C18 phases. This enhances stability at low pH (where hydrolysis of the bonded phase usually occurs).

- Selectivity: The lower carbon density (due to steric spacing) creates a different selectivity profile, often useful for large biomolecules (proteins/peptides) that might irreversibly adsorb to denser C18 phases.[3]

Surface Passivation

For microfluidic devices or glass storage vials, dichlorodioctadecylsilane is used to prevent the adsorption of polar analytes.^[3] The "double-chain" motif creates a highly disordered, liquid-like surface interface that minimizes non-specific binding.

Experimental Protocol: Synthesis of Modified Silica

Safety Warning: This reaction generates Hydrogen Chloride (HCl) gas.^[3] Perform all steps in a fume hood. Wear acid-resistant gloves and eye protection.

Reagents and Equipment

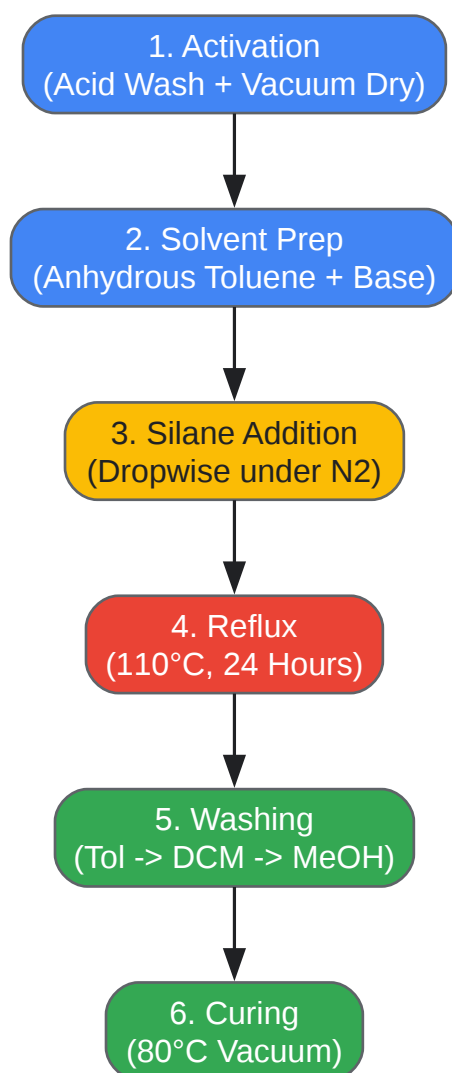
- Substrate: Porous Silica Particles (e.g., 5 μ m, 100Å pore size) or Glass Slides.^[3]
- Silane: Dichlorodioctadecylsilane (>95%).^{[2][3][4]}
- Solvent: Anhydrous Toluene (dried over molecular sieves).^[3]
- Catalyst (Optional): Imidazole or Pyridine (acid scavenger).^[3]
- Apparatus: Round-bottom flask, reflux condenser, Dean-Stark trap (optional), inert gas line (or).

Step-by-Step Methodology

- Substrate Activation:
 - Suspend silica in 6M HCl for 4 hours to maximize surface silanol (-OH) density.
 - Wash with water until neutral pH, then wash with acetone.
 - Dry in a vacuum oven at 120°C for 12 hours to remove physisorbed water.
- Reaction Setup:
 - Disperse 5g of dried silica in 50mL anhydrous toluene.^[3]

- Critical Step: Add 0.5 - 1.0 equivalents of base (Pyridine) if the substrate is acid-sensitive. For pure silica, this is optional but improves yield.
- Silane Addition:
 - Dissolve 2.5g Dichlorodioctadecylsilane in 10mL toluene.
 - Add dropwise to the silica suspension under stirring.
- Grafting (Reflux):
 - Heat the mixture to reflux (110°C) for 12–24 hours.
 - Why Reflux? The steric bulk of the dioctadecyl groups creates a high activation energy barrier. Thermal energy is required to force the silicon atom close enough to the surface silanols to bond.
- Work-up:
 - Cool to room temperature.
 - Filter the solid.
 - Wash Sequence: Toluene (2x) → Dichloromethane (2x) → Methanol (2x) → Acetone (2x).
[3] This removes unreacted silane and polymeric byproducts.
- Curing:
 - Dry the modified silica at 80°C under vacuum for 6 hours.[6]

Protocol Visualization



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Figure 3: Operational workflow for the synthesis of dioctadecyl-modified silica phases.

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